

N-allyloxycarbonyl-glycine dicyclohexylammonium salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Alloc-Gly-OH.DCHA

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of N-allyloxycarbonyl-glycine dicyclohexylammonium salt (Alloc-Gly-OH.DCHA), a key building block in modern peptide synthesis. This document details its chemical and physical properties, synthesis, and applications, with a focus on its role in orthogonal protection strategies.

Core Concepts and Properties

N-allyloxycarbonyl-glycine dicyclohexylammonium salt is the dicyclohexylammonium salt of N-allyloxycarbonyl-glycine (Alloc-Gly-OH). The allyloxycarbonyl (Alloc) group serves as a protecting group for the amino functionality of glycine. This protection is crucial in peptide synthesis to prevent unwanted side reactions during the stepwise assembly of amino acid residues. The formation of the dicyclohexylammonium (DCHA) salt improves the handling characteristics of the parent amino acid derivative, often rendering it a stable, crystalline solid with enhanced solubility in organic solvents.^[1]

Physicochemical Properties

Quantitative data for N-allyloxycarbonyl-glycine dicyclohexylammonium salt is summarized below. It is important to note that specific experimental values for melting point and solubility

are not consistently reported in publicly available literature. Data for analogous compounds are provided for reference.

Property	Value	Source
CAS Number	110637-40-6	[2]
Molecular Formula	C ₁₈ H ₃₂ N ₂ O ₄	[3]
Molecular Weight	340.46 g/mol	[3]
Appearance	White powder/solid	[4]
Melting Point	123 - 124 °C (for 2-Allyl-N-Boc-L-glycine dicyclohexylamine salt)	[4]
Solubility	The dicyclohexylammonium salt form generally improves solubility in organic solvents.[1] Specific quantitative data is not readily available.	
Storage Temperature	2-8 °C	[5]

Chemical Structure

Caption: Ionic association of N-allyloxycarbonyl-glycine and Dicyclohexylamine.

Synthesis and Purification

The synthesis of N-allyloxycarbonyl-glycine dicyclohexylammonium salt involves two key steps: the protection of the glycine amino group with the allyloxycarbonyl (Alloc) group, followed by the formation of the dicyclohexylammonium salt.

Experimental Protocol: Synthesis of N-allyloxycarbonyl-glycine (Alloc-Gly-OH)

This protocol is adapted from general procedures for the N-protection of amino acids.

Materials:

- Glycine
- Allyl chloroformate
- Sodium bicarbonate (NaHCO_3) or Sodium hydroxide (NaOH)
- Dioxane or Tetrahydrofuran (THF)
- Water
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolution: Dissolve glycine (1.0 eq) in a solution of sodium bicarbonate (2.5 eq) in water. Alternatively, a mixture of dioxane and water can be used.
- Cooling: Cool the solution to 0 °C in an ice bath.
- Addition of Protecting Agent: Slowly add allyl chloroformate (1.1 eq) to the cooled solution while stirring vigorously. Maintain the temperature at 0 °C during the addition.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Wash the reaction mixture with ethyl acetate to remove any unreacted allyl chloroformate.
 - Acidify the aqueous layer to pH 2-3 with 1 M HCl .

- Extract the product into ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Isolation: Remove the solvent under reduced pressure to yield N-allyloxycarbonyl-glycine, which may be a solid or an oil.

Experimental Protocol: Formation of the Dicyclohexylammonium Salt

This protocol is based on general procedures for the formation of DCHA salts of N-protected amino acids.

Materials:

- N-allyloxycarbonyl-glycine (crude or purified)
- Dicyclohexylamine (DCHA)
- Ethyl acetate or Diethyl ether
- Hexane

Procedure:

- Dissolution: Dissolve the crude or purified N-allyloxycarbonyl-glycine (1.0 eq) in a suitable organic solvent such as ethyl acetate or diethyl ether.
- Addition of DCHA: Slowly add dicyclohexylamine (1.0 eq) to the solution while stirring.
- Precipitation: The dicyclohexylammonium salt will typically precipitate out of the solution. The precipitation can be enhanced by the addition of a less polar solvent like hexane and by cooling the mixture.
- Isolation: Collect the precipitated solid by vacuum filtration.
- Washing: Wash the solid with cold diethyl ether or hexane to remove any unreacted starting materials.

- Drying: Dry the resulting white powder under vacuum to yield N-allyloxycarbonyl-glycine dicyclohexylammonium salt.

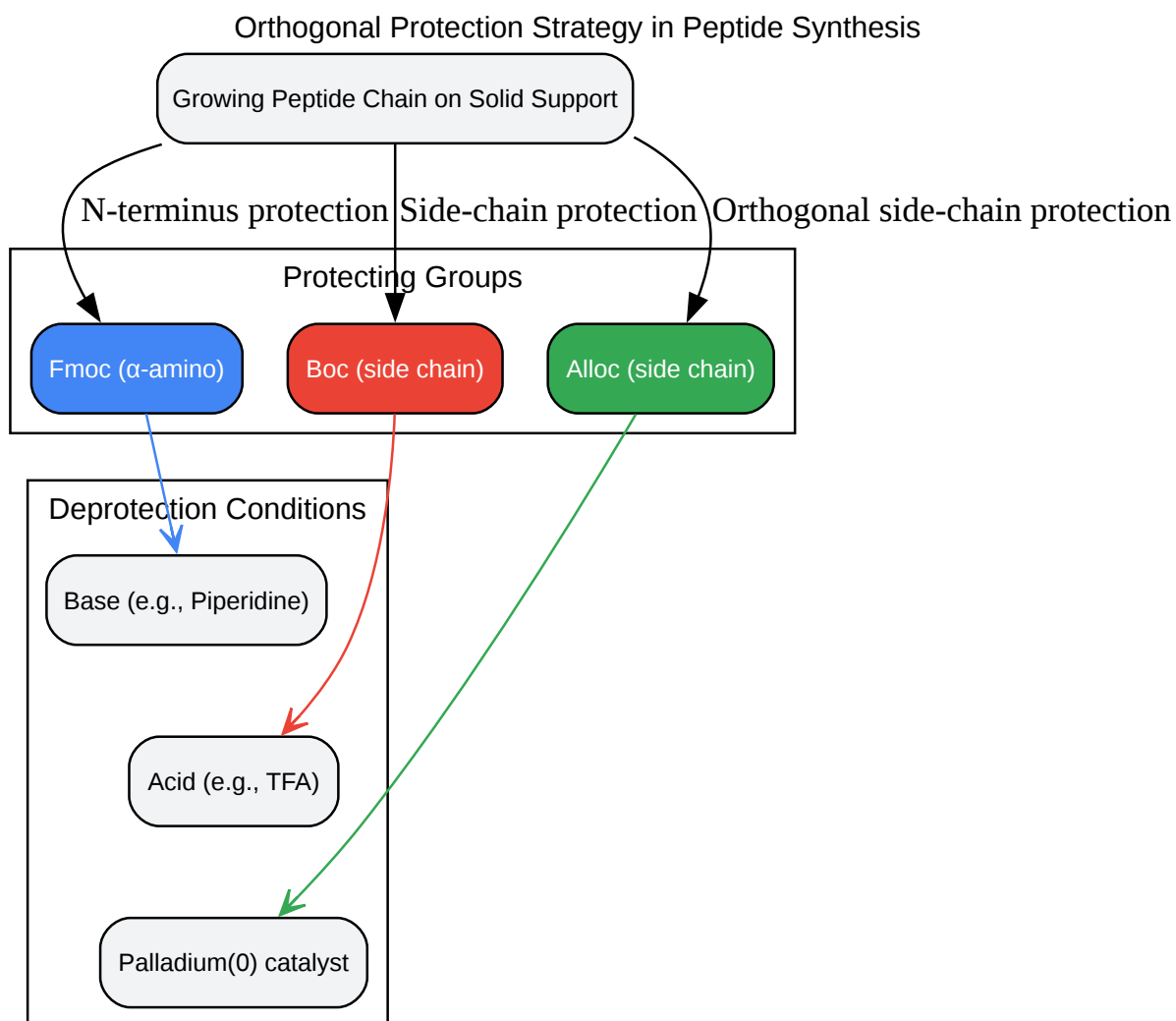
Role in Peptide Synthesis: Orthogonal Protection Strategy

The primary application of Alloc-Gly-OH·DCHA is in solid-phase peptide synthesis (SPPS), where the Alloc group serves as a key element in an orthogonal protection strategy.

Orthogonality in this context means that different protecting groups can be selectively removed under distinct reaction conditions without affecting other protecting groups on the peptide chain. [\[6\]](#)[\[7\]](#)

The Alloc group is stable to the acidic conditions used to cleave tert-butyloxycarbonyl (Boc) groups and the basic conditions used to cleave 9-fluorenylmethoxycarbonyl (Fmoc) groups.[\[8\]](#) This unique stability allows for a "three-dimensional" protection strategy, enabling the synthesis of complex peptides, such as branched or cyclic peptides.

Logical Relationship of Orthogonal Protecting Groups



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Caption: Orthogonality of Fmoc, Boc, and Alloc protecting groups.

Experimental Protocol: Cleavage of the Alloc Group

The Alloc group is typically removed using a palladium(0)-catalyzed reaction in the presence of a scavenger.^[9]

Materials:

- Alloc-protected peptide on resin
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Phenylsilane (PhSiH₃) or other suitable scavenger
- Dichloromethane (DCM) or N,N-Dimethylformamide (DMF)

Procedure:

- Resin Swelling: Swell the Alloc-protected peptide-resin in an appropriate solvent like DCM or DMF.
- Reagent Preparation: In a separate flask, prepare a solution of tetrakis(triphenylphosphine)palladium(0) (0.1-0.2 eq) and phenylsilane (10-20 eq) in the reaction solvent.
- Deprotection Reaction: Add the palladium catalyst solution to the swollen resin. Agitate the mixture at room temperature for 30-60 minutes. The reaction is often repeated to ensure complete removal.
- Washing: After the reaction, thoroughly wash the resin with the reaction solvent, followed by other washes (e.g., DCM, DMF, isopropanol) to remove the catalyst and byproducts.

Safety and Handling

Hazard Identification: Based on safety data for similar compounds, N-allyloxycarbonyl-glycine dicyclohexylammonium salt should be handled with care. It may cause skin and eye irritation.^[4] Inhalation of dust should be avoided.

Personal Protective Equipment (PPE):

- Wear appropriate safety glasses, gloves, and a lab coat when handling this compound.
- Use in a well-ventilated area or under a fume hood.

Storage:

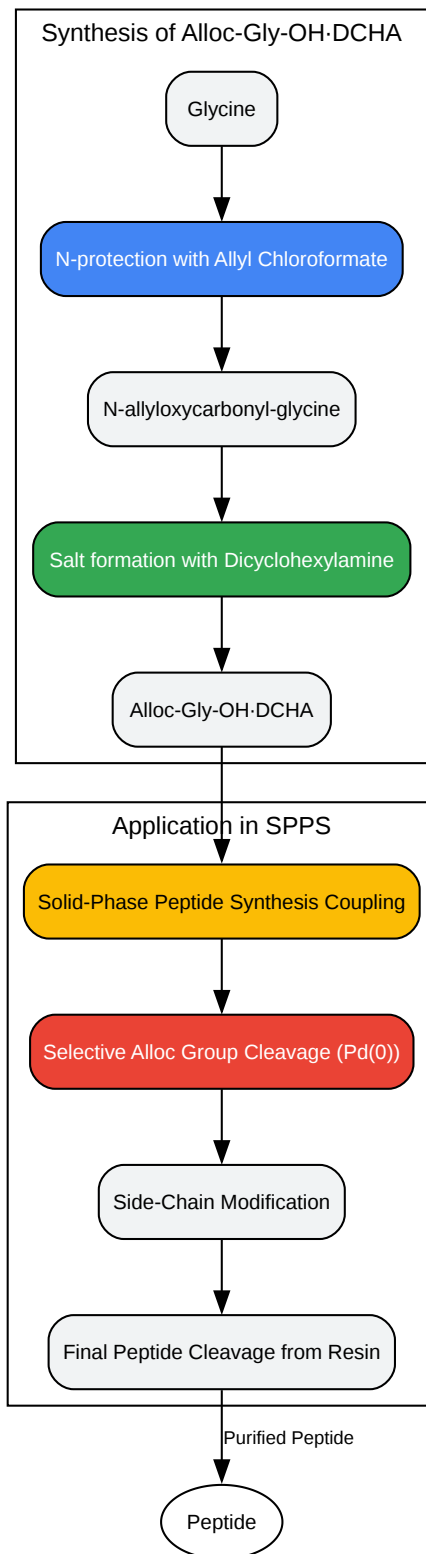
- Store in a tightly sealed container in a cool, dry place. Recommended storage is at 2-8 °C.[\[5\]](#)

Disposal:

- Dispose of in accordance with local, state, and federal regulations.

Experimental Workflow Diagram

Experimental Workflow for Synthesis and Use of Alloc-Gly-OH·DCHA

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Caption: Workflow from synthesis to application in peptide chemistry.

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